

A Researcher's Guide to Confirming the Specificity of Vinyl-L-NIO

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Compound of Interest

Compound Name: Vinyl-L-NIO hydrochloride

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For Researchers, Scientists, and Drug Development Professionals: An Objective Comparison of Vinyl-L-NIO with Alternative Nitric Oxide Synthase Inhibitors, Supported by Experimental Data.

This guide provides a comprehensive overview of biochemical assays to confirm the specificity of Vinyl-L-NIO, a potent inhibitor of neuronal nitric oxide synthase (nNOS). We present a comparative analysis of its performance against other commonly used nitric oxide synthase (NOS) inhibitors, supported by quantitative data and detailed experimental protocols. This guide is intended to assist researchers in designing and executing experiments to validate the selectivity of Vinyl-L-NIO and other NOS inhibitors.

Comparative Analysis of NOS Inhibitor Specificity

Vinyl-L-NIO distinguishes itself as a potent and selective inhibitor of nNOS. Its mechanism as an irreversible, mechanism-based inactivator of nNOS provides a distinct advantage in specificity over many reversible inhibitors. The following tables summarize the inhibitory potency and selectivity of Vinyl-L-NIO in comparison to other well-characterized NOS inhibitors.

Table 1: Inhibitory Potency (K_i) of Various NOS Inhibitors

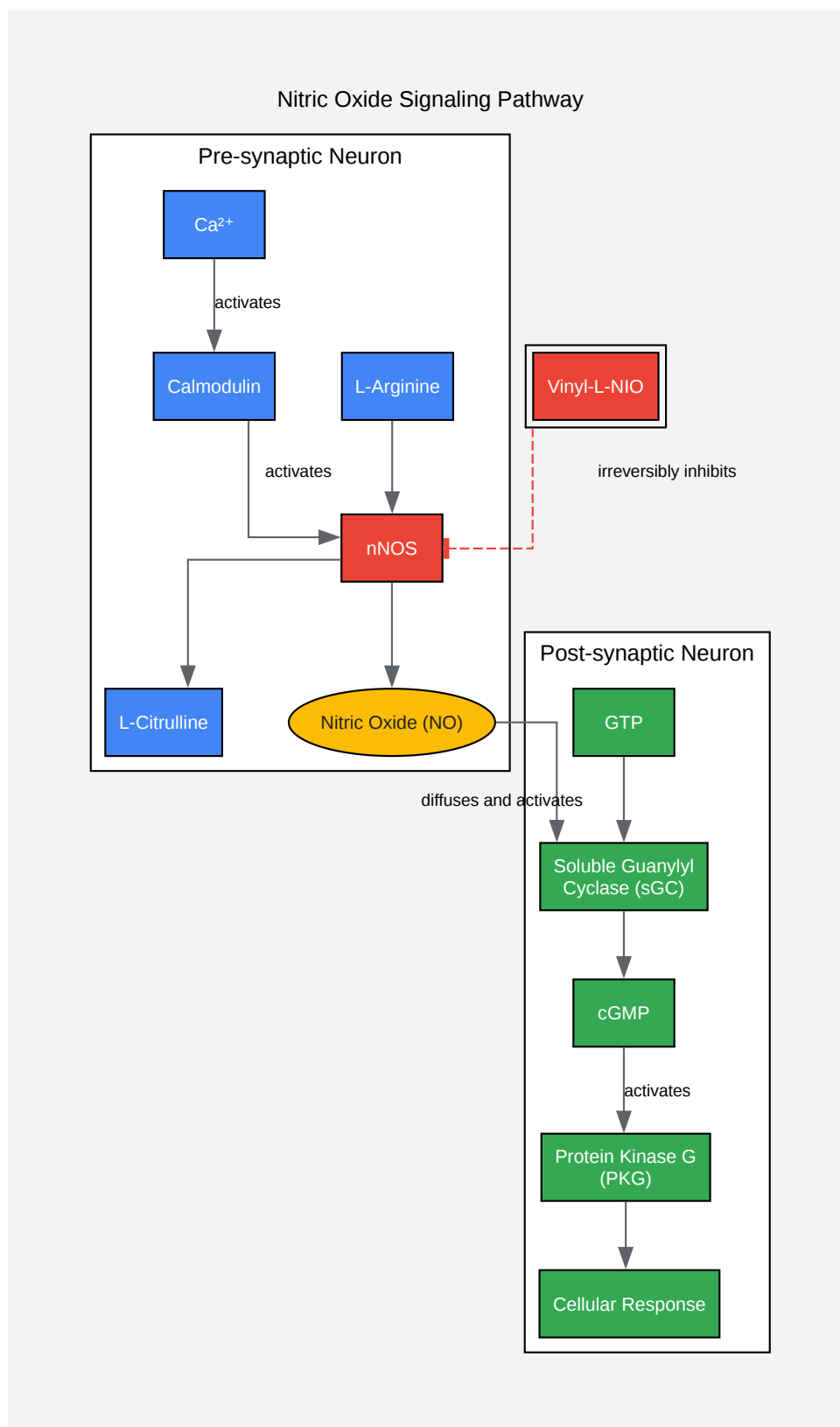
Inhibitor	nNOS Ki (nM)	eNOS Ki (μM)	iNOS Ki (μM)	Selectivity (eNOS/nNOS)	Selectivity (iNOS/nNOS)
Vinyl-L-NIO	100[1][2]	12[1][2]	60[1][2]	120	600
L-NIO	1700[3]	3.9[3]	3.9[3]	2.3	2.3
L-NIL	-	-	3.3[4]	-	-
L-NAME (L-NNA)	15[5]	0.039[5]	4.4[5]	2.6	293
7-Nitroindazole	710	780	5800	1.1	8.2

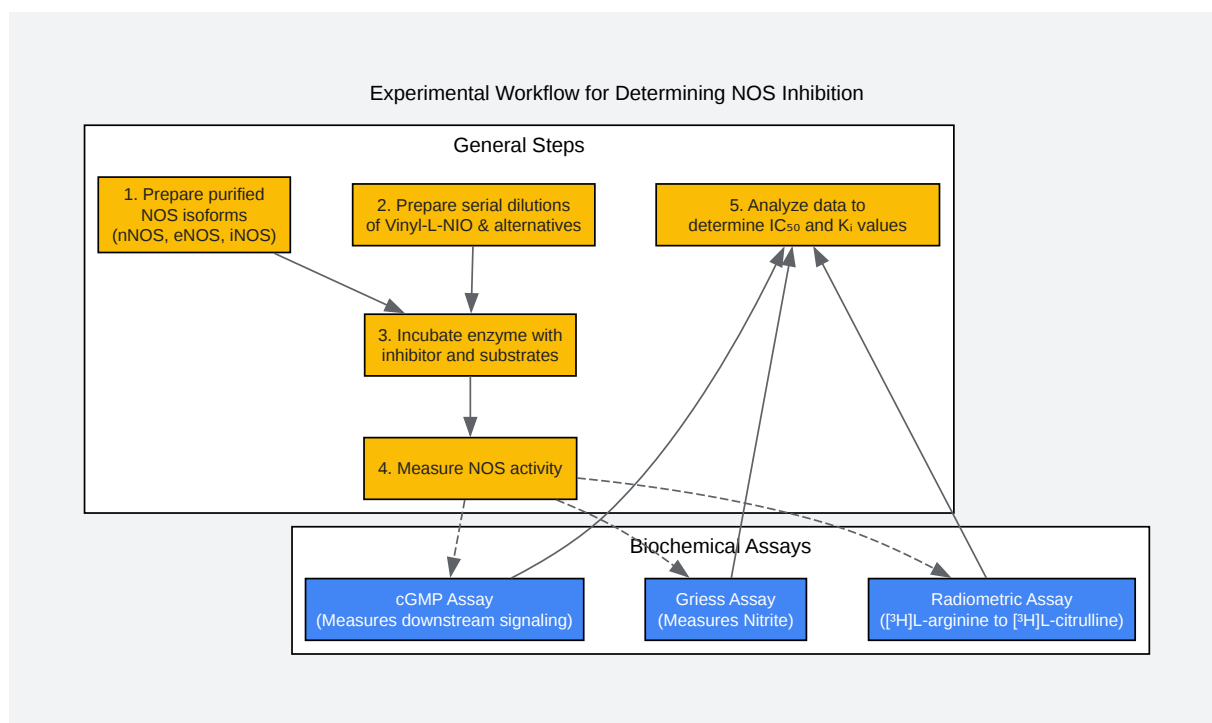
Table 2: Inactivation Parameters of Vinyl-L-NIO for nNOS

Parameter	Value
kinact	0.078 min ⁻¹ [1][2]
KI	90 nM[1][2]

Signaling Pathways and Experimental Workflows

To visually represent the biological context and experimental procedures, the following diagrams are provided.





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